Initial Assessment of Fumasol for Microbial Decontamination: A Technical Guide

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Compound of Interest

Compound Name:	*Fumasol*
CAS No.:	*34490-93-2*
Cat. No.:	*B13817227*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth assessment of **Fumasol**, a microbial decontamination agent with Hypochlorous Acid (HOCl) as its active ingredient. The document outlines its mechanism of action, antimicrobial efficacy against a broad spectrum of microorganisms, and protocols for its evaluation and validation.

Core Principles of **Fumasol** (Hypochlorous Acid) Decontamination

Fumasol, utilizing hypochlorous acid, is a powerful oxidizing agent effective against a wide range of bacteria, viruses, fungi, and spores.[1][2] Produced naturally by the human immune system, HOCl offers a broad-spectrum antimicrobial activity with a favorable safety profile, being non-toxic to human cells.[2] Its efficacy is attributed to its ability to rapidly inactivate microorganisms through multiple cellular targets, making the development of resistance unlikely.

Mechanism of Action

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The primary mechanism of action of hypochlorous acid is through oxidative damage to critical cellular components. Due to its neutral charge, HOCl can easily penetrate microbial cell walls and membranes.[3][4] Once inside the cell, it disrupts cellular integrity and function through several pathways:

- Protein Oxidation: HOCl reacts with and oxidizes proteins, leading to their denaturation and inactivation. This includes essential enzymes, disrupting metabolic processes such as ATP production.[2][5]
- Lipid Peroxidation: It attacks and degrades lipids in the cell membrane, leading to a loss of membrane integrity, leakage of cellular contents, and ultimately cell lysis.[2]
- Nucleic Acid Damage: HOCl can damage both DNA and RNA, leading to mutations and interference with replication and transcription, rendering the microorganism non-viable.[2][3]

The multi-targeted nature of HOCl's action ensures a rapid and effective kill of a broad spectrum of pathogens.

Antimicrobial Efficacy of **Fumasol** (Hypochlorous Acid)

The antimicrobial efficacy of **Fumasol** (Hypochlorous Acid) has been demonstrated across numerous studies against various microorganisms. The following tables summarize the quantitative data on log reduction values achieved under different conditions.

Table 1: Bactericidal and Fungicidal Efficacy of Hypochlorous Acid

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Microorganism	Concentration (ppm)	Contact Time	Log Reduction	Reference
Clostridioides difficile	300	60 min	≥5	[1]
Mycobacterium terrae	500	Not Specified	≥4	[1]
Mycobacterium avium	500	Not Specified	≥4	[1]
Candida albicans	300	Not Specified	5.71	[1]
Aspergillus brasiliensis	2000	90 min	Not Specified	[1]
Staphylococci	100	20 min	>99% reduction	[6]
Open Wound Bacteria	200	Not Specified	4 to 6	[6]

Table 2: Virucidal Efficacy of Hypochlorous Acid

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Virus	Concentration (ppm)	Contact Time	Log Reduction	Reference
Human Norovirus	20-200	10 min	≥3	[6]
Avian Influenza Virus (H7N1)	100-200	10 sec	Undetectable	[6]
Human Coronavirus OC43	100	30 sec	100% inactivation	[7]
Japanese Encephalitis Virus	>3	30 min	>2	[8]
Rotavirus	0.05	30 min	4	[8]
Enterovirus 71	1.66	30 min	4	[8]
Human Norovirus (in feces)	7.5	Not Specified	Complete inactivation	[8]

Experimental Protocols for Efficacy Assessment

Standardized protocols are essential for the accurate evaluation of the antimicrobial efficacy of **Fumasol**. The following sections detail the methodologies for suspension-based and airborne decontamination assessments.

Suspension Time-Kill Test (Based on ASTM E2315)

This method evaluates the reduction of a microbial population in a liquid suspension upon exposure to the disinfectant.[9][10][11]

Objective: To determine the rate and extent of microbial reduction in a liquid **Fumasol** solution.

Procedure:

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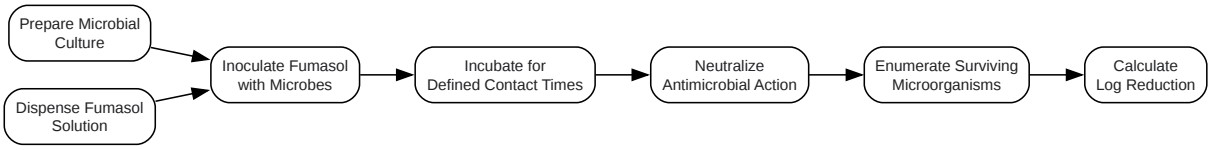
- Preparation of Microbial Culture: A 24-hour culture of the test bacteria is prepared in a nutrient broth. For fungi, a spore preparation from a saline wash is used.[9]
- Test Setup: Equal volumes of the **Fumasol** solution are placed in sterile test vessels.
- Inoculation: A specified volume of the microbial culture (typically 1/10th of the product volume) is added to the test vessel and mixed immediately.[9][10]
- Contact Time: At predetermined contact times (e.g., 30 seconds, 1 minute, 5 minutes), a small aliquot of the mixture is removed.[12]
- Neutralization and Enumeration: The removed aliquot is transferred to a neutralizing solution to stop the antimicrobial action. The number of surviving microorganisms is then determined using standard plate count methods.
- Control: A saline control vessel is inoculated with the same microbial culture to determine the initial microbial concentration.
- Calculation: The log reduction is calculated by comparing the number of surviving microorganisms in the test vessel to the initial concentration in the control vessel.



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ASTM E2315 Suspension Time-Kill Test Workflow.

Airborne Room Disinfection by Automated Process (Based on EN 17272:2020)

This standard is used to determine the disinfectant activity of automated airborne disinfection processes, such as fogging with **Fumasol**, on non-porous surfaces.[13][14]

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Objective: To validate the efficacy of **Fumasol** fogging for surface decontamination in an enclosed area.

Procedure:

- Test Organisms and Carriers: Standardized test microorganisms are inoculated onto stainless steel carriers and dried.
- Test Enclosure: The carriers are placed at various locations within a sealed test enclosure to assess the distribution of the disinfectant.
- Automated Fogging Process: The **Fumasol** solution is aerosolized into the enclosure using a fogging device. The process consists of four phases:
  - Conditioning: Preparation of the enclosure and the fogging system.
  - Diffusion (Gassing): Introduction of the **Fumasol** fog.
  - Contact (Dwell): The fog is held in the enclosure for a specified contact time.
  - Aeration: Removal of the disinfectant from the enclosure.[15]
- Recovery and Analysis: After the contact time, the carriers are retrieved and the surviving microorganisms are recovered and enumerated.
- Efficacy Requirement: The log reduction for each test microorganism is calculated and compared against the standard's requirements for bactericidal, fungicidal, virucidal, and sporicidal activity.

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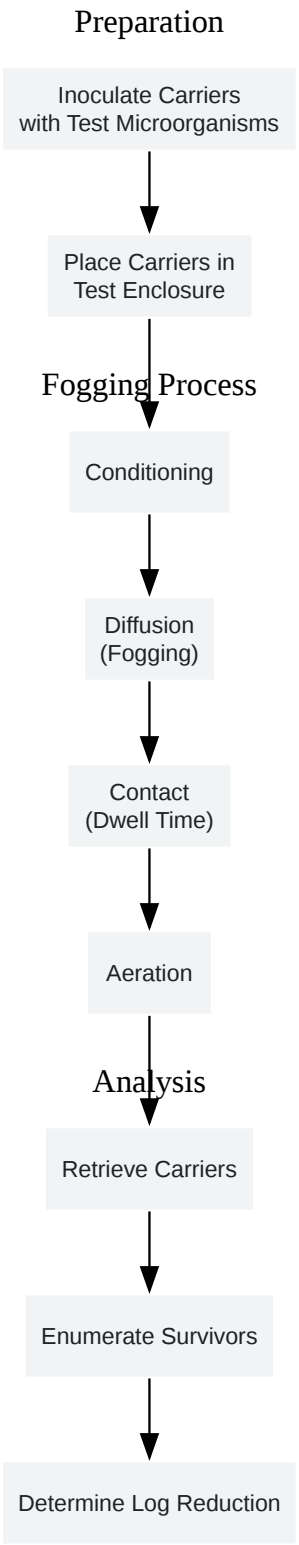

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EN 17272 Airborne Disinfection Test Workflow.

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Sterilization Validation for **Fumasol** Fogging

For critical applications in pharmaceutical and medical device manufacturing, a sterilization process must be validated to ensure a Sterility Assurance Level (SAL) of 10^{-6}.[16][17] This means there is a one in a million probability of a single viable microorganism surviving the process.

Validation Protocol Overview

The validation of a **Fumasol** fogging sterilization process involves a rigorous protocol, typically adapted from standards for other gaseous sterilization methods.

Key Steps:

- Process Development: Define the critical process parameters, including **Fumasol** concentration, fogging time, contact time, temperature, and humidity.
- Installation Qualification (IQ) and Operational Qualification (OQ): Verify that the fogging equipment is installed correctly and operates within the specified parameters.
- Performance Qualification (PQ): Demonstrate the effectiveness and reproducibility of the sterilization cycle using biological indicators.

Use of Biological Indicators

Biological indicators (BIs) are the cornerstone of sterilization validation. For low-temperature gaseous sterilization processes like **Fumasol** fogging, the most resistant organism is typically used.

- Organism:Geobacillus stearothermophilus spores (with a population of $\geq 10^6$) are commonly used as the biological indicator.[18][19]
- Procedure:
  - BIs are placed throughout the sterilization chamber, including in the most difficult-to-reach locations.
  - The sterilization cycle is run.

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- The BIs are then aseptically transferred to a growth medium and incubated.
- Absence of growth indicates a successful sterilization cycle.

- Acceptance Criteria: All experimental BIs must show no growth, while control BIs (not exposed to the sterilant) must show growth.[18]

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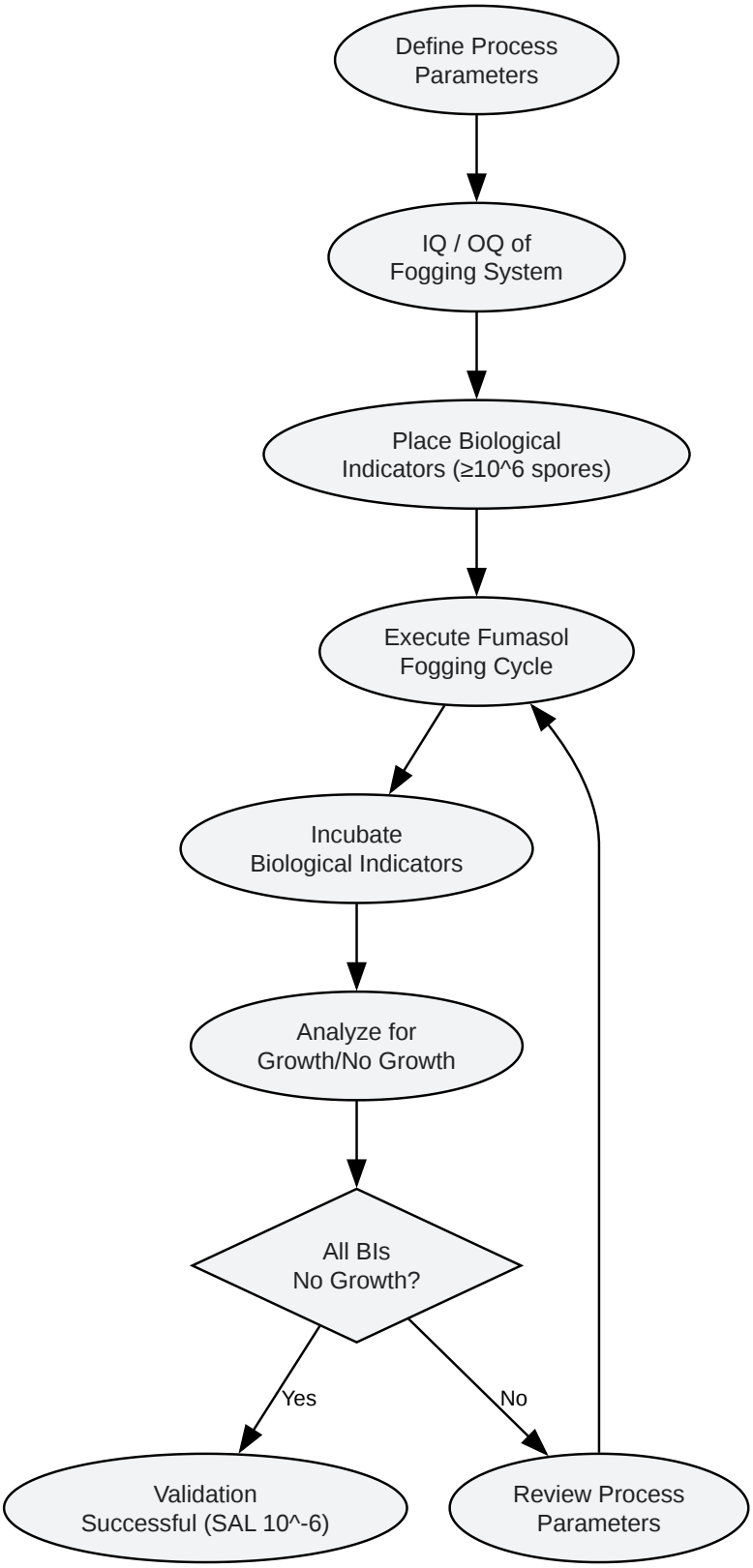

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*Sterilization Validation Pathway for **Fumasol** Fogging.*

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Material Compatibility

The compatibility of **Fumasol** (Hypochlorous Acid) with various materials is a critical consideration in its application. The following table provides a general guide to the chemical resistance of common polymers, elastomers, and metals. It is recommended to perform specific compatibility testing for critical applications.

Table 3: Material Compatibility with Hypochlorous Acid

Material Class	Material	Compatibility Rating
Plastics	Polyvinyl Chloride (PVC)	A (Satisfactory to 72°F)[20]
Polypropylene	A (Satisfactory to 72°F)[20]	
Polyacetal	A (Satisfactory to 72°F)[20]	
Elastomers	Fluoroelastomer (FKM/Viton®)	Recommended
Buna-N (Nitrile)	A (Satisfactory for "O" Rings)[20]	
Metals	302 Stainless Steel	-
304 Stainless Steel	-	
316 Stainless Steel	-	
Aluminum	-	
Titanium	-	
Hastelloy C	-	
Brass	-	
Carbon Steel	-	

Rating Key: A = Excellent/Recommended, B = Good, C = Fair, D = Severe Effect/Not Recommended, - = Data Not Available

Conclusion

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Fumasol, with its active ingredient hypochlorous acid, presents a highly effective and versatile solution for microbial decontamination. Its broad-spectrum efficacy, rapid action, and favorable safety profile make it a compelling option for a wide range of applications in research, scientific, and drug development settings. The successful implementation of **Fumasol** requires a thorough understanding of its mechanism of action, adherence to standardized testing protocols for efficacy validation, and careful consideration of material compatibility. For sterilization applications, a robust validation program utilizing appropriate biological indicators is essential to ensure the attainment of the required Sterility Assurance Level.

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Contact our Ph.D. Support Team for a compatibility check

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